



(R)-Capivasertib: Application Notes and Protocols for Cell Culture Experiments

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **(R)**-**Capivasertib**, a potent pan-AKT inhibitor, in cell culture experiments. The information is intended to guide researchers in accurately preparing the compound and utilizing it in common in vitro assays to study its effects on cell signaling, viability, and apoptosis.

Chemical Properties and Stock Solution Preparation

(R)-Capivasertib is a selective inhibitor of all three AKT isoforms (AKT1, AKT2, and AKT3), key components of the PI3K/AKT/mTOR signaling pathway.[1][2] Accurate preparation of stock and working solutions is critical for reproducible experimental results.

Table 1: Chemical and Physical Properties of (R)-Capivasertib



Property	Value	Source
Molecular Weight	428.9 g/mol	[3]
Solubility (DMSO)	≥ 100 mg/mL (≥ 233.14 mM)	[4][5]
Solubility (Ethanol)	~20 mg/mL	
Appearance	White to off-white solid	_
Storage (Powder)	-20°C for up to 3 years	_
Storage (Stock Solution)	-80°C for up to 6 months	_

Protocol 1: Preparation of (R)-Capivasertib Stock Solution (10 mM)

Materials:

- (R)-Capivasertib powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes or vials

Procedure:

- Allow the (R)-Capivasertib powder to equilibrate to room temperature before opening the vial.
- Calculate the required amount of (R)-Capivasertib powder to prepare the desired volume of a 10 mM stock solution. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.4289 mg of (R)-Capivasertib (Molecular Weight = 428.9 g/mol).
- Aseptically add the appropriate volume of sterile DMSO to the vial containing the (R)-Capivasertib powder.
- To facilitate dissolution, vortex the solution and, if necessary, sonicate briefly or warm gently at 37°C. Ensure the powder is completely dissolved.

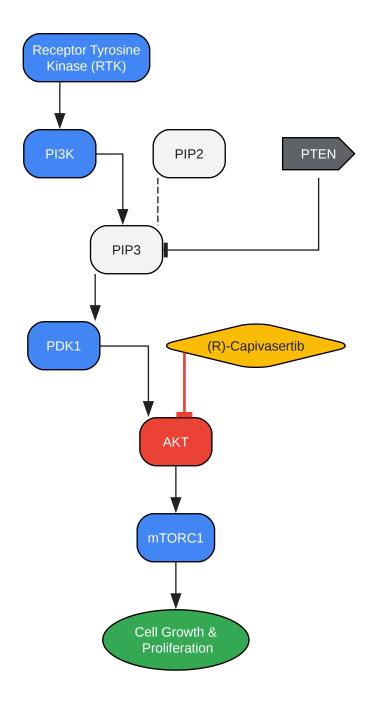


- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution aliquots at -80°C for up to 6 months.

Mechanism of Action: PI3K/AKT/mTOR Signaling Pathway

(R)-Capivasertib exerts its effects by inhibiting the kinase activity of AKT. In many cancers, this pathway is aberrantly activated, leading to uncontrolled cell growth and survival. The diagram below illustrates the central role of AKT in this pathway and the point of inhibition by **(R)-Capivasertib**.





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Caption: PI3K/AKT/mTOR signaling pathway and inhibition by (R)-Capivasertib.

Experimental Protocols

The following are detailed protocols for common cell culture experiments to assess the efficacy of **(R)-Capivasertib**.



Protocol 2: Cell Viability Assay (MTS Assay)

This protocol is used to determine the effect of **(R)-Capivasertib** on cell proliferation.

Materials:

- Cells of interest
- Complete cell culture medium
- 96-well cell culture plates
- (R)-Capivasertib stock solution (10 mM)
- MTS reagent (e.g., CellTiter 96® AQueous One Solution Cell Proliferation Assay)
- Microplate reader

Experimental Workflow:



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